

Azido-PEG35-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Azido-PEG35-amine

Cat. No.: B3117992

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azido-PEG35-amine is a heterobifunctional polyethylene glycol (PEG) linker that has emerged as a critical tool in bioconjugation, drug delivery, and materials science. Its unique structure, featuring a terminal azide group and a primary amine group connected by a 35-unit polyethylene glycol chain, offers researchers a versatile platform for covalently linking a wide array of molecules. The azide functionality allows for highly specific and efficient "click chemistry" reactions, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC). Simultaneously, the primary amine group can readily react with activated esters, carboxylic acids, and other electrophiles to form stable amide bonds. This dual reactivity, combined with the beneficial properties of the PEG spacer—such as increased hydrophilicity, reduced immunogenicity, and improved pharmacokinetics of conjugated molecules—makes **Azido-PEG35-amine** an invaluable reagent in the development of targeted therapeutics, antibody-drug conjugates (ADCs), and advanced biomaterials.

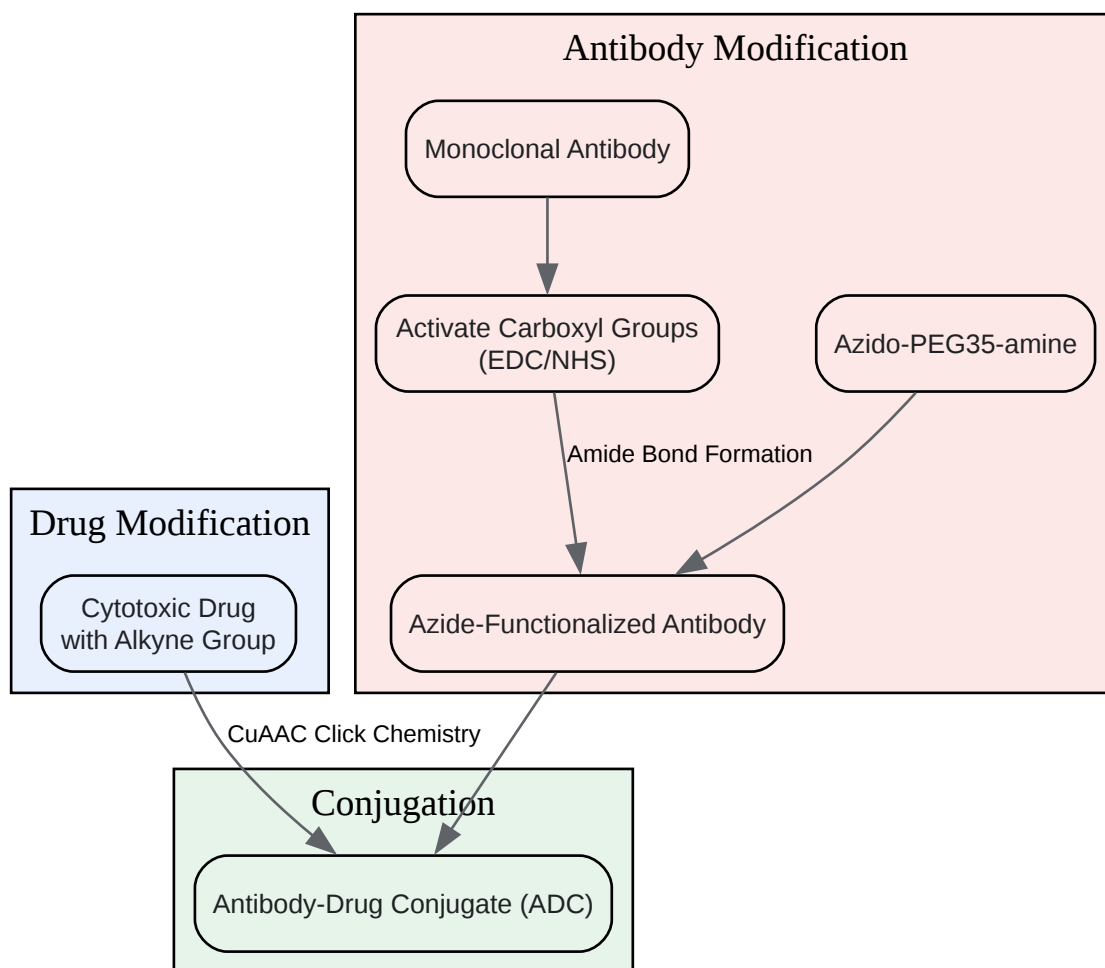
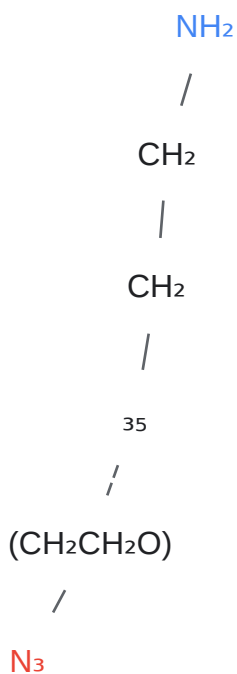
Chemical Structure and Properties

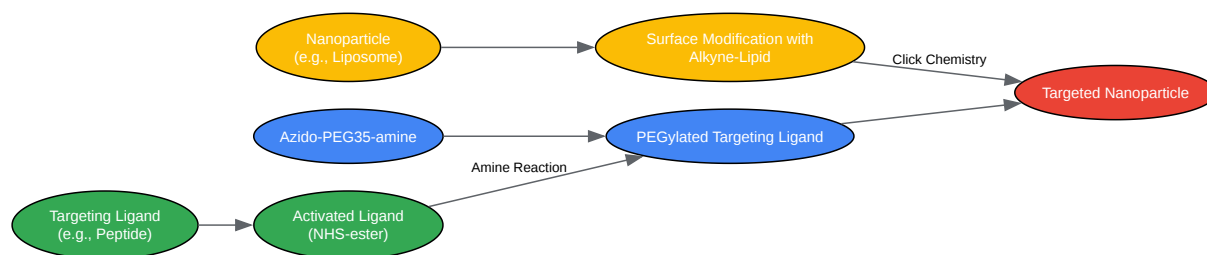
Azido-PEG35-amine is a monodisperse compound, meaning it has a precisely defined molecular weight and chain length. This uniformity is crucial for the synthesis of well-defined bioconjugates with reproducible properties.

Chemical Structure:

$\text{N}_3\text{-(CH}_2\text{CH}_2\text{O)}_{35}\text{-CH}_2\text{CH}_2\text{-NH}_2$

A visual representation of the chemical structure is provided below:





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